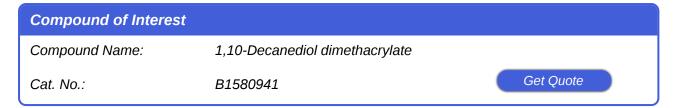


1,10-Decanediol Dimethacrylate: A Technical Safety and Handling Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **1,10-Decanediol dimethacrylate** (CAS No. 6701-13-9). The information is intended to support safe laboratory practices and risk assessment in research, development, and manufacturing environments.

Chemical and Physical Properties

1,10-Decanediol dimethacrylate is a long-chain dimethacrylate monomer.[1] It is a hydrophobic crosslinking agent used to enhance flexibility, toughness, and resistance to moisture in polymers.[1] It commonly appears as a clear, colorless to pale yellow liquid.[2]

Table 1: Physical and Chemical Properties of 1,10-Decanediol Dimethacrylate



Property	Value
Molecular Formula	C18H30O4
Molecular Weight	310.43 g/mol [3]
Appearance	Colorless to light yellow liquid[2][3][4]
Density	1.0 ± 0.1 g/cm ³ [2]
Boiling Point	386.9 ± 15.0 °C at 760 mmHg[2]
Flash Point	> 110.5 °C (> 230.9 °F)[3]
Refractive Index	1.459[2]
Storage Temperature	2-8°C[3]
Inhibitor	Typically contains <300 ppm hydroquinone (HQ) as a stabilizer[3]

Hazard Identification and Classification

1,10-Decanediol dimethacrylate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation, as well as skin sensitization and aquatic toxicity.

Table 2: GHS Hazard Classification for 1,10-Decanediol Dimethacrylate



Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[2]
Skin Sensitization	1 / 1B	H317: May cause an allergic skin reaction[2][5]
Eye Irritation	2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[2]
Chronic Aquatic Toxicity	1/3	H410: Very toxic to aquatic life with long lasting effects[2] / H412: Harmful to aquatic life with long lasting effects[2]

Experimental Protocols for Hazard Determination

While safety data sheets for **1,10-decanediol dimethacrylate** cite the hazards listed above, the specific experimental reports detailing the conditions under which this specific chemical was tested are not publicly available. However, the classifications are typically determined based on standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are representative methodologies for the key toxicological endpoints.

Skin Irritation

Skin irritation potential is typically assessed using the OECD Test Guideline 404: Acute Dermal Irritation/Corrosion.[3][6] This test involves applying the substance to the skin of a laboratory animal, usually an albino rabbit, for a defined period.

Experimental Workflow for Skin Irritation (based on OECD 404)





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Figure 1: Workflow for OECD 404 Acute Dermal Irritation Test.

Eye Irritation

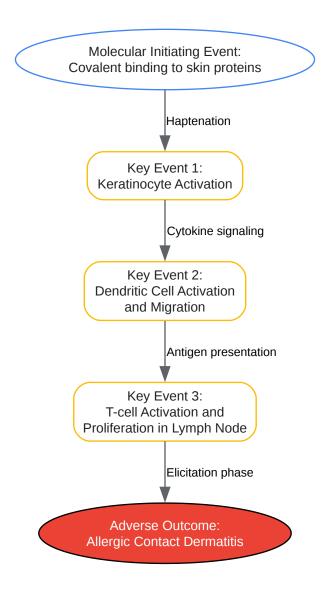
The potential for a substance to cause eye irritation or damage is generally evaluated using OECD Test Guideline 405: Acute Eye Irritation/Corrosion.[5][7] This method involves instilling the test substance into the eye of an albino rabbit.

Skin Sensitization

The classification of **1,10-decanediol dimethacrylate** as a skin sensitizer indicates it can cause an allergic reaction after repeated contact. A common method for this assessment is the OECD Test Guideline 406: Skin Sensitisation, specifically the Guinea Pig Maximisation Test (GPMT).[1][4]

Adverse Outcome Pathway (AOP) for Skin Sensitization





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Figure 2: Simplified Adverse Outcome Pathway for Skin Sensitization.

Handling and Storage Precautions

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[7]
- Handling: Avoid contact with skin, eyes, and clothing.[7] Do not breathe vapors or mist.[7]
 Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[7] Keep the container tightly closed and protected from light and heat.[2] The material is

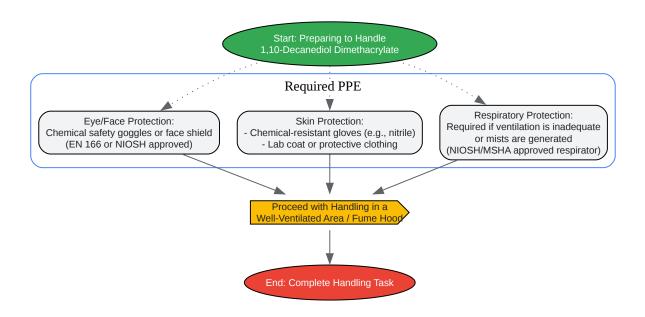


sensitive to light, heat, and radical initiators, which can cause premature polymerization.[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal safety is mandatory when handling **1,10-decanediol dimethacrylate**.

Personal Protective Equipment (PPE) Workflow



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Figure 3: Personal Protective Equipment (PPE) Workflow.

First Aid Measures

In case of exposure, immediate action is necessary.

Table 3: First Aid Measures for **1,10-Decanediol Dimethacrylate** Exposure



Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [7]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[7]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[7]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[7]

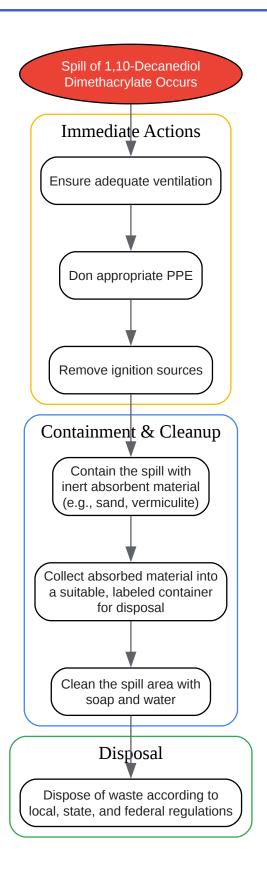
Accidental Release and Disposal

Proper procedures must be followed for spills and waste disposal to protect personnel and the environment.

Spill Response

Spill Response Procedures





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Figure 4: Logical Flow for Spill Response.



Disposal

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste. Disposal must be in accordance with federal, state, and local regulations.[8] Do not discharge into sewer systems.[8] Unused or waste material may be sent to a licensed chemical destruction facility.[8]

Stability and Reactivity

- Reactivity: Can undergo hazardous polymerization if exposed to heat, light, or radical initiators.[2]
- Chemical Stability: Stable under recommended storage conditions, often with the addition of an inhibitor like hydroquinone.[3]
- Incompatible Materials: Strong oxidizing agents, acid chlorides, acid anhydrides, and reducing agents.
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide upon combustion.

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